

Sulforhodamine G dynamic range protein stain

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Compound Focus: Sulforhodamine G

CAS No.: 5873-16-5

Cat. No.: S596859

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Sulforhodamine G Characteristics

Property	Description
Primary Application	Fluorescent stain for protein research; polar tracer for studying cell morphology and communication [1] [2].
Dynamic Range	Described as having "broad dynamic ranges" [1].
Excitation/Emission	529/548 nm [2] (also reported as 532/550 nm [3]).
Solubility	Highly water-soluble [2].
Cell Permeability	Membrane-impermeant, making it suitable as a fluid-phase tracer [2].
Molecular Weight	575.58 (as provided by TargetMol) [1] or 530.6 (as provided by Biotium) [2].

Key Considerations for Protein Stains

When evaluating protein stains, dynamic range is one of several critical performance factors. The broader context from search results highlights other key parameters to consider:

- **Sensitivity:** This refers to the minimum amount of protein that can be detected. For context, modern **Stain-Free technology** can detect between **0.2 to 5 ng** of protein, which is generally more sensitive than traditional Coomassie stains [4].
- **Linear Dynamic Range:** This is the range over which the signal intensity increases proportionally with the protein load. Stain-Free gels, for example, have been reported to show a linear dynamic range from **20 ng to 1 µg** at the lower end [4].
- **Compatibility:** Consider downstream applications. While dyes like **Sulforhodamine G** are used for visualization, methods like **Stain-Free technology** are compatible with downstream applications such as western blotting and mass spectrometry without impeding further analysis [4].

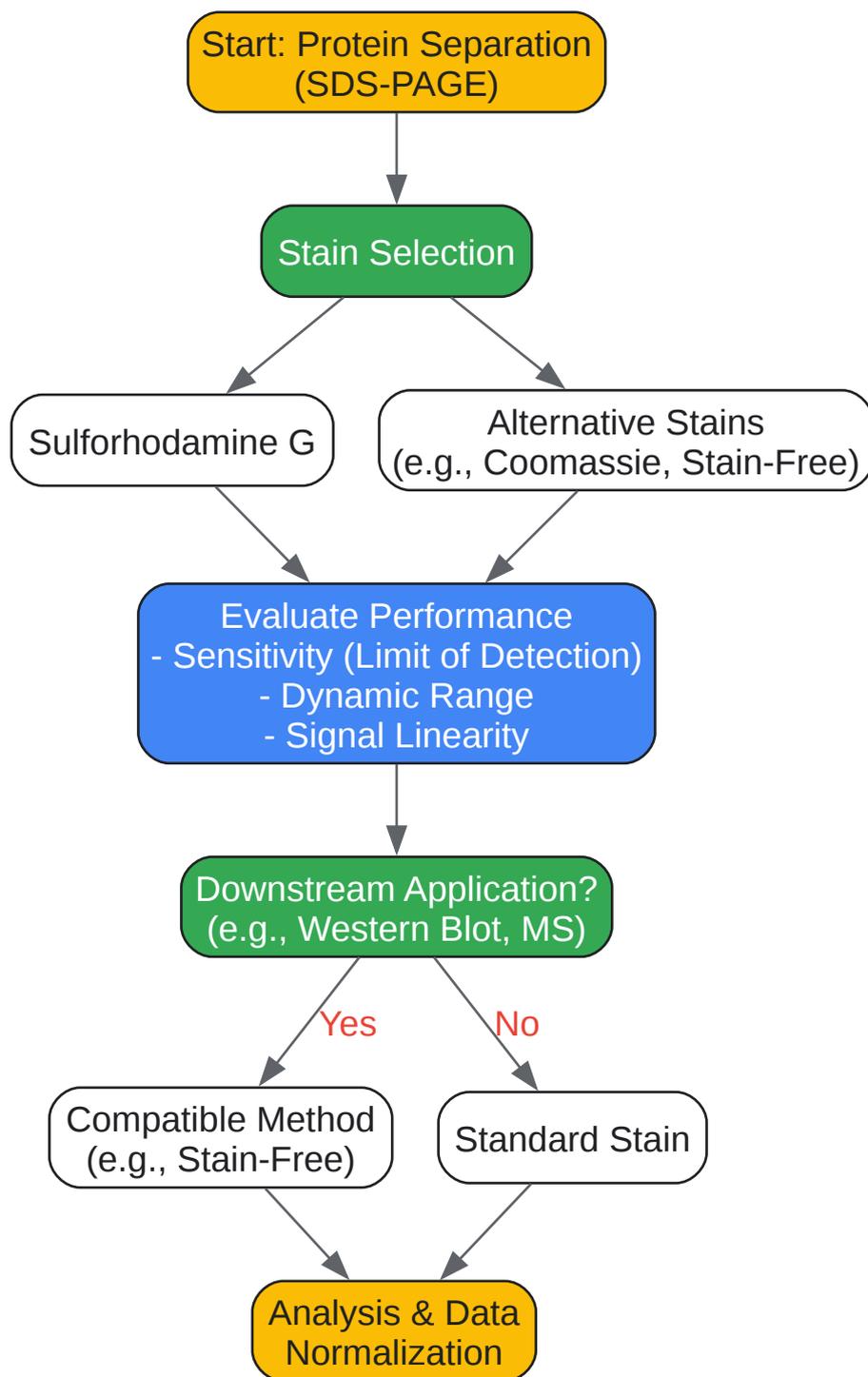
Experimental Protocol Context

The search results do not provide a specific staining protocol for **Sulforhodamine G**. However, a standard workflow for fluorescent protein staining typically involves separating proteins via gel electrophoresis, staining with the dye, and then destaining (if necessary) before imaging. Note these general tips for fluorescent dyes [5]:

- **Optimize Concentration and Time:** Always determine the optimal dye concentration and staining time using a positive control before running test samples.
- **Avoid Serum:** Do not include serum in the loading buffer during the staining step, as it can contain esterases that prematurely hydrolyze certain dyes.
- **Protect from Light:** Fluorescent compounds should be protected from light during storage and the staining procedure to prevent photobleaching [2].

Pathways for Stain Evaluation

The following diagram outlines the general workflow and decision process for selecting and validating a protein stain, based on common practices in the field.



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Sulforhodamine G is one tool among many. The best choice often depends on the specific requirements of your experiment, including the needed sensitivity, the equipment available, and what you plan to do with the samples after staining.

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